

Technical Support Center: Aza-Michael Addition Reactions

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Compound of Interest

Compound Name: 2-Isopropylpyrrolidine

CAS No.: 51503-10-7

Cat. No.: B1350872

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Welcome to the Technical Support Center for aza-Michael addition reactions. This guide is designed for researchers, scientists, and drug development professionals to provide in-depth technical guidance and troubleshooting advice for this powerful C-N bond-forming reaction. The content is structured in a question-and-answer format to directly address the specific challenges you may encounter during your experimental work.

Section 1: Foundational Principles & Reaction Setup

This section covers the essential knowledge for designing and setting up a successful aza-Michael addition reaction.

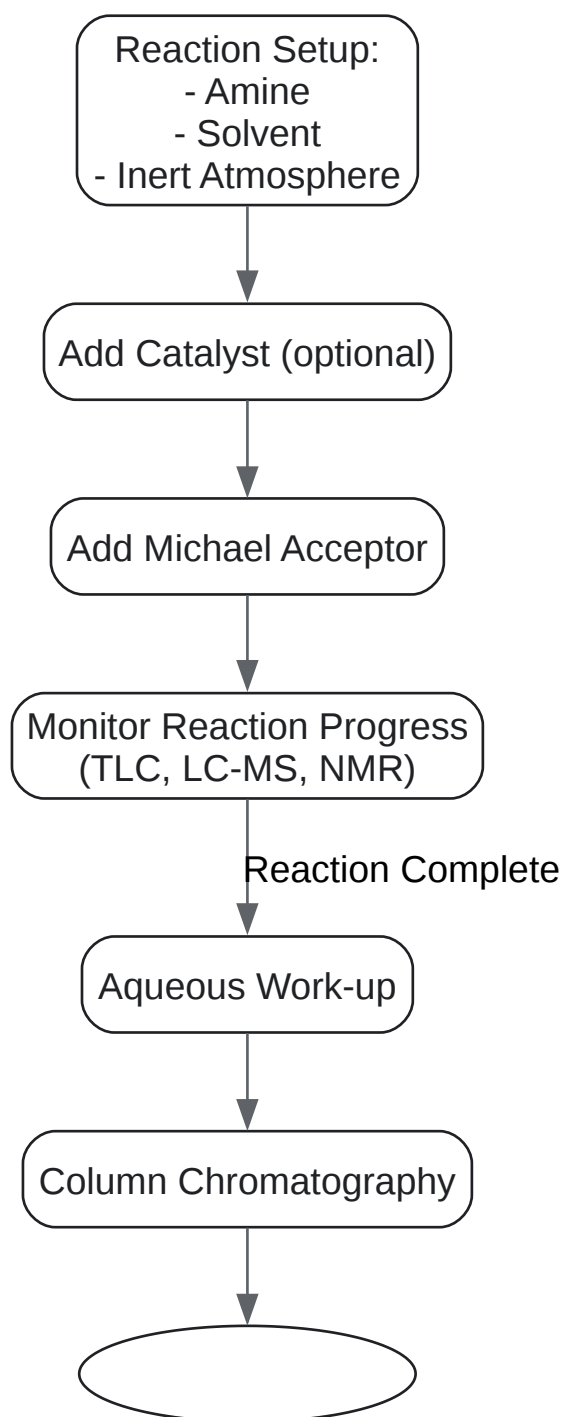
Q1: What is the fundamental mechanism of the aza-Michael addition, and how does it influence my experimental design?

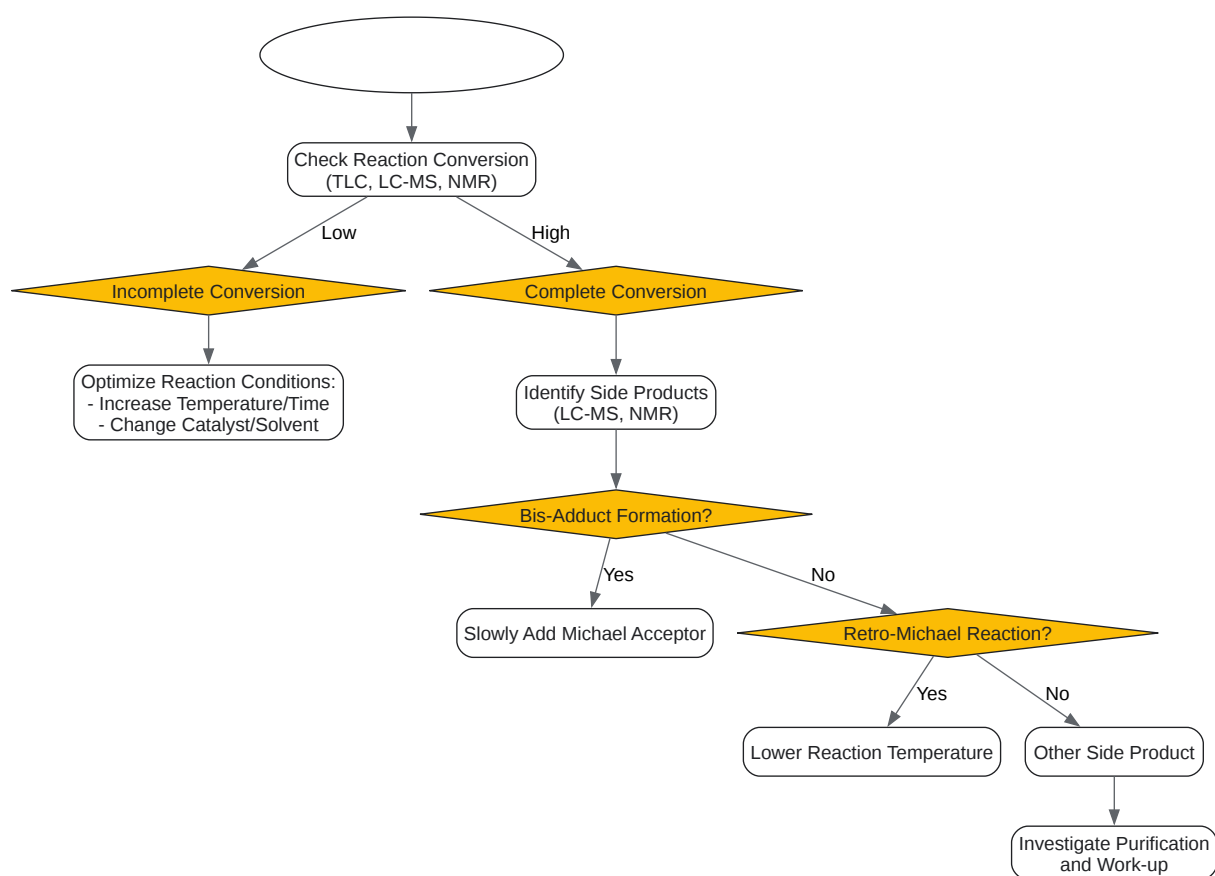
The aza-Michael addition is the conjugate 1,4-addition of a nitrogen nucleophile (the Michael donor) to an electron-deficient alkene (the Michael acceptor).^{[1][2][3]} The reaction proceeds through the attack of the amine's lone pair of electrons on the β -carbon of the α,β -unsaturated

system, leading to the formation of a resonance-stabilized enolate intermediate. This intermediate is then protonated to yield the final β -amino compound.[3][4]

Understanding this mechanism is crucial for experimental design. The nucleophilicity of the amine and the electrophilicity of the Michael acceptor are the primary drivers of the reaction.[5][6] Therefore, your choice of substrates, solvent, and catalyst should be guided by the need to facilitate this nucleophilic attack.

Mechanism of the Aza-Michael Addition





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